

Section 1: Chemical Identity & Physicochemical Properties

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Compound of Interest

Compound Name: *LY 303511 hydrochloride*

Cat. No.: *B1191713*

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LY 303511 hydrochloride is supplied as a crystalline solid. Its solubility profile is driven by the protonation state of the piperazine nitrogen.

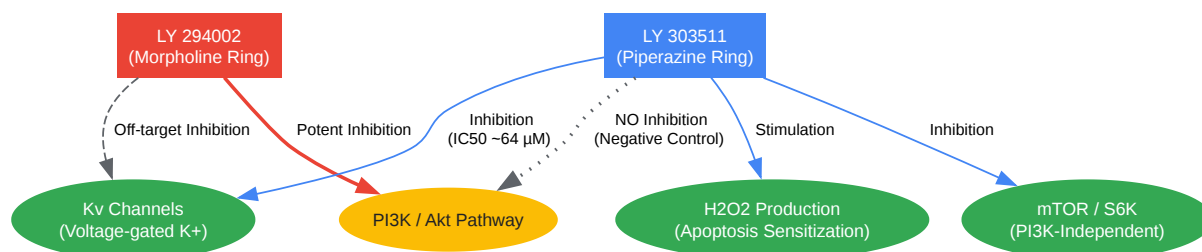
Table 1: Physicochemical Specifications

Property	Specification
Chemical Name	8-phenyl-2-(1-piperazinyl)-4H-1-benzopyran-4-one hydrochloride
Common Name	LY 303511 HCl
CAS Number	854127-90-5 (HCl salt); 154447-38-8 (Free base)
Molecular Formula	(Note: Often supplied as Dihydrochloride)
Molecular Weight	~342.82 g/mol (Mono-HCl); ~379.29 g/mol (Di-HCl)
Appearance	Pale yellow to off-white solid
Primary Target	Negative Control for PI3K (Inactive against PI3K)
Secondary Targets	Channels (), CK2, mTOR/S6K (PI3K-independent)

Section 2: Structural Analysis & Mechanism

The utility of LY 303511 stems from its structural homology to LY 294002.[\[2\]](#)[\[3\]](#)[\[4\]](#) The critical difference lies in the oxygen-to-nitrogen substitution in the heterocycle attached to the chromone core.

Figure 1: Structural & Functional Divergence This diagram illustrates the structural relationship and divergent signaling pathways between the inhibitor and its control.



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Caption: LY 303511 retains off-target activities (Kv channels, ROS) of LY 294002 but lacks PI3K affinity.

Section 3: Solubility & Reconstitution Protocols

LY 303511 hydrochloride is hydrophobic and requires organic solvents or acidic aqueous buffers for solubilization. It is insoluble in neutral water.

Protocol A: Preparation of Stock Solution (DMSO or Ethanol)

Best for: Cell culture spikes, biochemical assays. Solubility Limit: ~100 mM (DMSO or Ethanol).

- Calculate Mass: Determine the required mass for a 10 mM to 50 mM stock.
 - Example: To make 1 mL of 10 mM stock (using MW 379.29 for 2HCl), weigh 3.79 mg.
- Solvent Addition: Add high-grade anhydrous DMSO (or Ethanol) to the vial.
- Vortex: Vortex vigorously for 30–60 seconds. The solution should be clear and yellow.
 - Troubleshooting: If particulates remain, sonicate in a water bath at 30°C for 5 minutes.
- Aliquot: Dispense into light-protective (amber) microtubes to avoid freeze-thaw degradation.

Protocol B: Preparation of Aqueous Stock (Acidic)

Best for: Animal studies or solvent-sensitive assays. Solubility Limit: ~100 mM in 1 eq.^[1] HCl.

- Acidification: Dissolve the solid in 0.1 N HCl or 1 equivalent of HCl.
- Dilution: Once fully dissolved, dilute with PBS or saline to the working concentration.
 - Warning: Rapid dilution into neutral pH buffers may cause precipitation. Ensure the final concentration is below the solubility limit for the pH.

Table 2: Solubility Matrix

Solvent	Max Solubility	Comments
DMSO	100 mM	Preferred solvent. Stable at -20°C.
Ethanol	100 mM	Good alternative. Evaporates faster.
Water (pH 7)	Insoluble	Do not use.
1 eq. HCl	100 mM	Useful for creating aqueous formulations.

Section 4: Stability & Storage

Proper storage is critical to prevent hydrolysis or oxidation of the piperazine ring.

Solid State Stability:

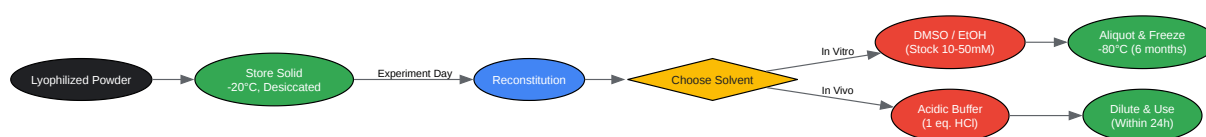
- Temperature: Store at -20°C (preferred) or +4°C.
- Shelf Life:

2 years if desiccated and protected from light.
- Hygroscopy: The hydrochloride salt is hygroscopic. Equilibrate the vial to room temperature before opening to prevent moisture condensation.

Solution Stability:

- DMSO/Ethanol Stocks: Stable at -80°C for 6 months or -20°C for 1 month.
- Freeze-Thaw: Limit to < 3 cycles.
- Working Solutions: Prepare fresh. Diluted aqueous solutions are unstable and should be used within 24 hours.

Figure 2: Storage & Handling Workflow Decision tree for optimal storage and reconstitution.



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Caption: Workflow ensuring compound integrity from receipt to experimental application.

Section 5: Biological Application & Controls

When using LY 303511 as a negative control, experimental design must account for its specific pharmacological profile.

- Concentration Matching: Use LY 303511 at the same concentration as LY 294002 (typically 10–50).
- Interpretation of Results:
 - Scenario A: LY 294002 inhibits the effect, but LY 303511 does not.^{[1][2]}
 - Conclusion: The effect is likely PI3K-dependent.
 - Scenario B: Both LY 294002 and LY 303511 inhibit the effect.^[2]

- Conclusion: The effect is PI3K-independent.[1][2][5][6] It may involve channels, CK2, or other off-target mechanisms.
- Specific Off-Target Alerts:
 - Ion Channels: If studying neuronal excitability or insulin secretion (beta-cells), be aware that LY 303511 blocks currents ().[2]
 - Apoptosis: LY 303511 can induce production, potentially confounding ROS-sensitive assays.

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